

3-Methoxybenzamide: A Comparative Analysis of Its Inhibitory Effects

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Compound of Interest

Compound Name: 3-Methoxybenzamide

Cat. No.: B147233

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This guide provides a comprehensive comparison of **3-Methoxybenzamide's** (3-MBA) inhibitory effects with other relevant inhibitors, supported by experimental data. The information is intended to assist researchers in evaluating 3-MBA's potential applications and in the design of future studies.

Comparative Inhibitory Potency

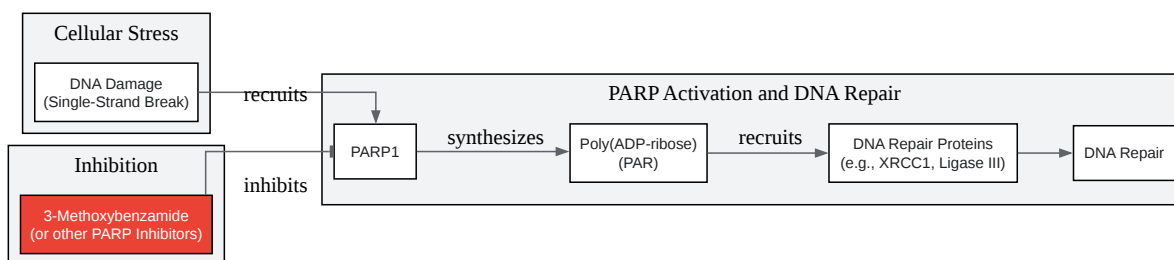
3-Methoxybenzamide is a known inhibitor of Poly(ADP-ribose) Polymerases (PARPs) and ADP-ribosyltransferases (ADPRTs)[1]. Its inhibitory activity is crucial in the context of DNA repair and cell division. To provide a clear comparison, the following table summarizes the inhibitory concentrations (IC50) and inhibition constants (Ki) of 3-MBA and other notable PARP and Nicotinamide Phosphoribosyltransferase (NAMPT) inhibitors.

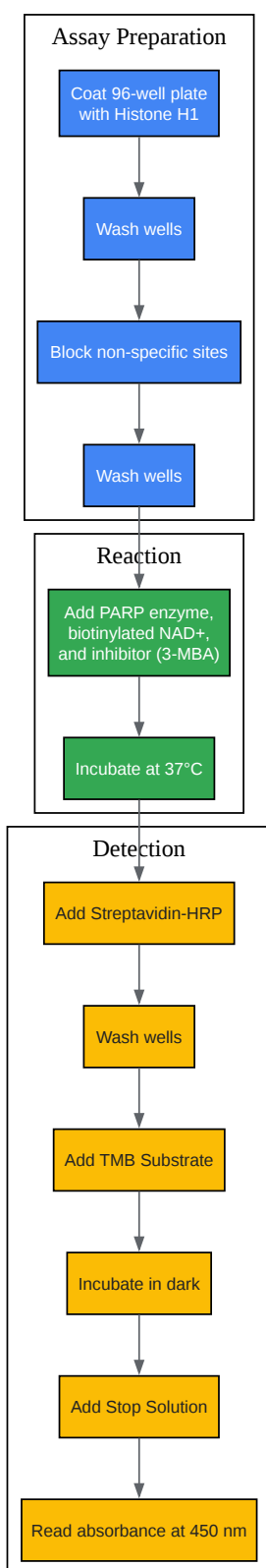
Compound	Target(s)	IC50 / Ki	Cell Line / Assay Conditions
3-Methoxybenzamide	Poly(ADP-ribose) synthetase	Ki < 2 μ M	Enzyme Assay
PARP1	Inactive	In vitro assay	Enzyme Assay
PARP2	Inhibits (Specific IC50 not reported)	In vitro assay	
Olaparib	PARP1	1.9 nM	Enzyme Assay
PARP2	0.3 nM	Enzyme Assay	Enzyme Assay
Rucaparib	PARP1	1.4 nM	
PARP2	0.2 nM	Enzyme Assay	Enzyme Assay
Niraparib	PARP1	3.8 nM	
PARP2	2.1 nM	Enzyme Assay	Enzyme Assay
Talazoparib	PARP1	0.57 nM	
PARP2	0.2 nM	Enzyme Assay	Enzyme Assay
Veliparib	PARP1	5.2 nM	
PARP2	2.9 nM	Enzyme Assay	Various cancer cell lines
FK866 (APO866)	NAMPT	IC50 ~1 nM	
KPT-9274	NAMPT	Biochemical IC50 = 120 nM	Enzyme Assay

Note: The inhibitory activity of compounds can vary depending on the specific assay conditions and cell lines used. The data presented here is for comparative purposes.

Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and the experimental procedures for evaluating PARP inhibitors, the following diagrams are provided.





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References

- 1. raybiotech.com [raybiotech.com]
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